

4-Bromodiphenylamine melting point and boiling point

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Compound of Interest

Compound Name: 4-Bromodiphenylamine

Cat. No.: B1276324

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An In-depth Technical Guide to the Physicochemical Properties of **4-Bromodiphenylamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Bromodiphenylamine**, including detailed experimental protocols for their determination.

Physicochemical Data of 4-Bromodiphenylamine

The accurate determination of melting and boiling points is crucial for the identification, purity assessment, and handling of chemical compounds in a research and development setting.

Property	Value
Melting Point	85-89 °C
Boiling Point	318 °C (literature value) [1]

Note: The melting point is presented as a range, which is common for crystalline solids and can be influenced by purity.

Experimental Protocols

The following sections detail standard laboratory procedures for determining the melting and boiling points of a solid compound like **4-Bromodiphenylamine**.

Melting Point Determination (Capillary Method)

This method is widely used for its accuracy and the small amount of sample required.[\[2\]](#)

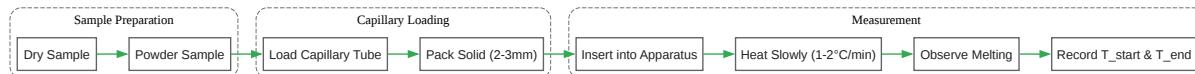
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[\[3\]](#)
- Glass capillary tubes (sealed at one end)[\[4\]](#)
- Thermometer
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- Sample Preparation: Ensure the **4-Bromodiphenylamine** sample is completely dry and finely powdered to allow for uniform packing.[\[2\]](#)[\[4\]](#)
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of solid will be forced into the tube. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom.[\[3\]](#)[\[4\]](#) Repeat until the packed sample is 2-3 mm high.[\[4\]](#)
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[\[3\]](#)[\[4\]](#)
- Heating:
 - For an unknown compound, a rapid initial heating can be done to find an approximate melting range.
 - For a more accurate measurement, start heating at a rate that allows the temperature to rise slowly, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Observation and Recording: Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (the beginning of the melting range)

and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).



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Caption: Workflow for Melting Point Determination.

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point solids like **4-Bromodiphenylamine**, this micro method is suitable.

Apparatus:

- Thiele tube[5]
- High-temperature heating oil (e.g., mineral oil)
- Thermometer
- Small test tube (fusion tube)[6]
- Capillary tube (sealed at one end)[6]
- Bunsen burner or hot plate

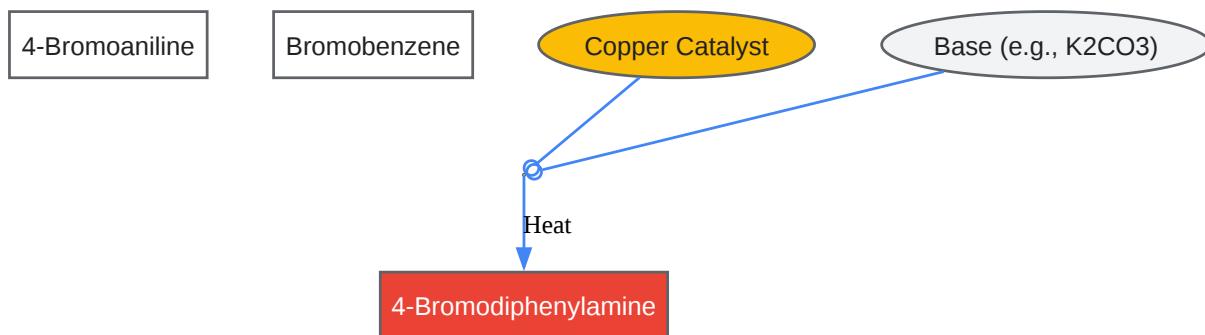
Procedure:

- Sample Preparation: Place a small amount of **4-Bromodiphenylamine** into the small test tube, enough to fill it to a depth of about 1-2 cm.
- Capillary Inversion: Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[5][6][7]

- Assembly: Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.[5][6]
- Heating: Clamp the assembly in a Thiele tube filled with heating oil, ensuring the sample is immersed in the oil.[5] Gently heat the side arm of the Thiele tube.[6]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[5][6]
- Recording: At this point, remove the heat source. The bubbling will slow down and stop as the liquid cools. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[5][6]

Synthesis of 4-Bromodiphenylamine

4-Bromodiphenylamine is often synthesized via a copper-catalyzed cross-coupling reaction known as the Ullmann condensation.[8] This reaction involves the coupling of an aryl halide with an amine.



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Caption: Ullmann Condensation for **4-Bromodiphenylamine** Synthesis.

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